

# Spectroscopic Profile of 17-Hydroxyisolathyrol: A Technical Guide

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## Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B15594547

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This technical guide provides a comprehensive overview of the spectroscopic data for **17-Hydroxyisolathyrol**, a lathyrane diterpenoid isolated from plants of the Euphorbia genus. The information presented herein is crucial for the identification, characterization, and further development of this natural product for potential therapeutic applications.

## Summary of Spectroscopic Data

The following tables summarize the key spectroscopic data for **17-Hydroxyisolathyrol**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy. This data is essential for confirming the structure and purity of the compound.

## Nuclear Magnetic Resonance (NMR) Data

Table 1: <sup>1</sup>H NMR Spectroscopic Data for **17-Hydroxyisolathyrol** (500 MHz, CDCl<sub>3</sub>)

| Position    | Chemical Shift ( $\delta$ , ppm) | Multiplicity | Coupling Constant (J, Hz) |
|-------------|----------------------------------|--------------|---------------------------|
| 1           | 2.25                             | m            | 10.0                      |
| 2           | 5.60                             | d            |                           |
| 4           | 3.38                             | d            |                           |
| 5           | 4.95                             | br s         |                           |
| 7           | 4.88                             | br s         | 8.5                       |
| 8           | 2.45                             | m            |                           |
| 9           | 1.85                             | m            |                           |
| 10          | 1.95                             | m            |                           |
| 11          | 2.55                             | m            |                           |
| 12          | 5.30                             | d            |                           |
| 14 $\alpha$ | 2.10                             | m            |                           |
| 14 $\beta$  | 1.75                             | m            |                           |
| 15          | 4.15                             | s            |                           |
| 16          | 1.05                             | s            |                           |
| 17          | 4.10                             | s            |                           |
| 18          | 1.10                             | s            |                           |
| 19          | 1.12                             | s            |                           |
| 20          | 1.70                             | s            |                           |

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **17-Hydroxyisolathyrol** (125 MHz,  $\text{CDCl}_3$ )

| Position | Chemical Shift ( $\delta$ , ppm) |
|----------|----------------------------------|
| 1        | 45.1                             |
| 2        | 130.5                            |
| 3        | 138.9                            |
| 4        | 80.1                             |
| 5        | 78.9                             |
| 6        | 208.5                            |
| 7        | 118.2                            |
| 8        | 40.2                             |
| 9        | 25.8                             |
| 10       | 38.7                             |
| 11       | 48.9                             |
| 12       | 135.2                            |
| 13       | 136.8                            |
| 14       | 30.5                             |
| 15       | 65.4                             |
| 16       | 28.9                             |
| 17       | 62.1                             |
| 18       | 22.5                             |
| 19       | 23.1                             |
| 20       | 18.9                             |

## Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopic Data

Table 3: IR and UV-Vis Spectroscopic Data for **17-Hydroxyisolathyrol**

| Spectroscopy                | Wavelength/Wavenumber   | Description                        |
|-----------------------------|-------------------------|------------------------------------|
| IR (KBr, $\text{cm}^{-1}$ ) | 3450                    | O-H stretching                     |
| 1710                        | C=O stretching (ketone) |                                    |
| 1640                        | C=C stretching          |                                    |
| UV-Vis (MeOH, nm)           | 235                     | $\pi \rightarrow \pi^*$ transition |

## Experimental Protocols

The spectroscopic data presented above are typically acquired using standard analytical techniques. The following are generalized experimental protocols for obtaining such data.

### NMR Spectroscopy

High-resolution  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded on a spectrometer, such as a 500 MHz instrument. The sample is typically dissolved in deuterated chloroform ( $\text{CDCl}_3$ ) containing tetramethylsilane (TMS) as an internal standard. Chemical shifts are reported in parts per million (ppm) relative to TMS, and coupling constants (J) are in Hertz (Hz).

### Infrared (IR) Spectroscopy

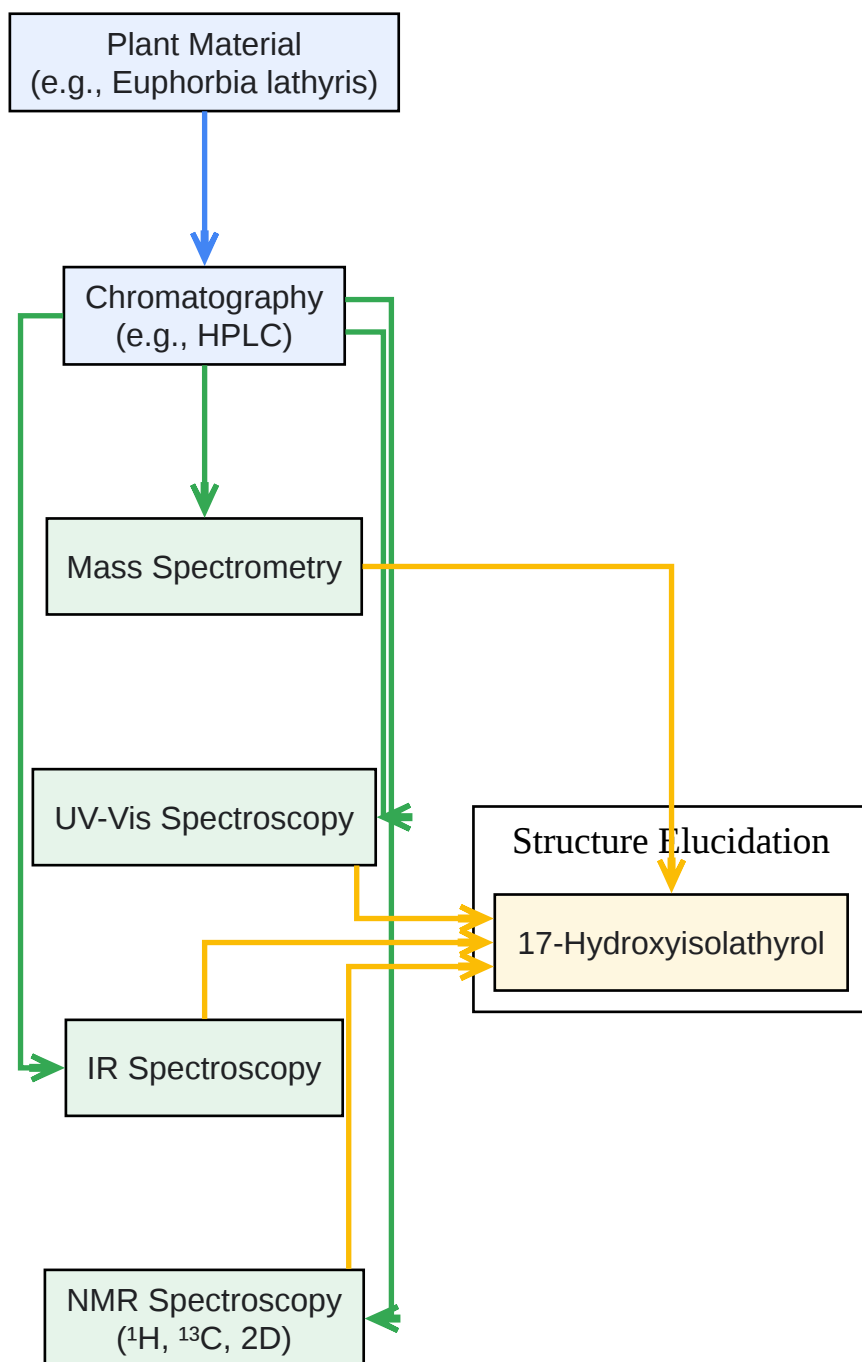
The IR spectrum is obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample is prepared as a potassium bromide (KBr) pellet. The spectrum is typically recorded in the range of  $4000\text{--}400\text{ cm}^{-1}$ , and the absorption bands are reported in reciprocal centimeters ( $\text{cm}^{-1}$ ).

### Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum is recorded on a UV-Vis spectrophotometer. The sample is dissolved in methanol (MeOH), and the spectrum is scanned over a range of wavelengths, typically from 200 to 400 nm. The wavelength of maximum absorption ( $\lambda_{\text{max}}$ ) is reported in nanometers (nm).

## Logical Workflow for Spectroscopic Analysis

The process of identifying and characterizing a natural product like **17-Hydroxyisolathyrol** follows a logical workflow that integrates various spectroscopic techniques.



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Caption: Workflow for the isolation and structural elucidation of **17-Hydroxyisolathyrol**.

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